

N-substituted cyclohexanecarboxamide cooling agent analogs

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Compound of Interest

Compound Name: *N*-(1-phenylethyl)cyclohexanecarboxamide

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An In-Depth Technical Guide to N-Substituted Cyclohexanecarboxamide Cooling Agent Analogs

Foreword

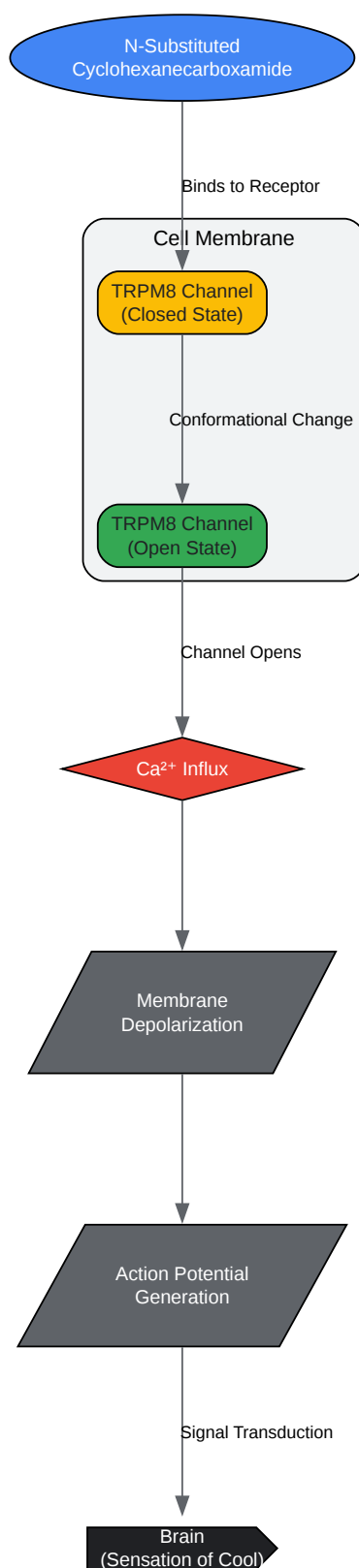
The sensation of "cool" is a perception that transcends simple temperature change. For decades, menthol, derived from mint oils, was the undisputed king of cooling agents.[1][2] However, its strong minty aroma and volatility limited its application.[3] The quest for potent, odorless, and long-lasting cooling sensations led to the rise of synthetic coolants, a field where N-substituted cyclohexanecarboxamides have become cornerstone molecules. This guide provides a deep dive into the science of these fascinating compounds, from their molecular mechanism of action to their synthesis, evaluation, and application. It is intended for researchers, chemists, and product development professionals who seek to understand and innovate within the realm of sensory science.

The Molecular Basis of Cool: TRPM8 Activation

The physiological sensation of cold is not merely a physical phenomenon but a complex neurological process. The key player in this pathway is the Transient Receptor Potential Melastatin 8 (TRPM8), a nonselective cation channel.[4][5] First identified as the cold and menthol receptor, TRPM8 is expressed in sensory neurons and is activated by cool temperatures (typically below 26-28°C), as well as by chemical agonists.[6][7]

N-substituted cyclohexanecarboxamide analogs function as potent agonists of the TRPM8 receptor.[4][5] Their binding to the channel induces a conformational change, opening the channel pore and allowing an influx of cations, primarily calcium (Ca^{2+}) and sodium (Na^{+}), into the neuron.[4] This influx depolarizes the cell membrane, generating an action potential that travels to the brain, where it is interpreted as a cooling sensation. Unlike menthol, many of these synthetic analogs are virtually odorless and tasteless, allowing for a pure cooling effect without a minty flavor profile.[8]

The distinct binding sites for different cooling agents on the TRPM8 channel, such as menthol on the S2 and S3 segments, allow for varied activation mechanisms and sensory profiles.[6] This polymodal nature of TRPM8, responding to temperature, voltage, and chemical ligands, makes it a fascinating target for designing novel sensory experiences.[6]



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Caption: TRPM8 receptor activation pathway by N-substituted cyclohexanecarboxamide cooling agents.

A Comparative Analysis of Key Analogs

The pioneering research by Wilkinson Sword in the 1970s led to the development of a series of N-substituted p-menthane carboxamides, famously known as the "WS" compounds.[2][9]

These analogs were specifically designed to offer a physiological cooling effect similar to menthol but without its strong odor and volatility.[3] The structure-activity relationship (SAR) studies revealed that the stereochemistry of the p-menthane group, specifically the (1R,2S,5R) configuration found in (-)-menthol, is crucial for potent cooling activity.[9]

Below is a comparative summary of the most prominent analogs in this class.

Compound Name	Common Name	Relative Cooling Intensity (vs. Menthol)	Duration	Primary Sensation Area	Key Characteristics
N-Ethyl-p-menthane-3-carboxamide	WS-3	~1.5 - 2x	Moderate	Roof of mouth, back of tongue[8]	Clean, immediate cooling impact; widely used. [8]
N-(Ethoxycarbonylmethyl)-p-menthane-3-carboxamide	WS-5	~2.5 - 4x	Long	Roof of mouth, back of tongue[8]	One of the strongest commercial coolants; smooth profile.[8]
N,2,3-Trimethyl-2-isopropylbutanamide	WS-23	~0.75x	Short to Moderate	Front of mouth, tip of tongue	Strong initial cooling, no minty odor or bitterness.
N-tert-butyl-p-menthane-3-carboxamide	WS-14	High	Long	Full mouth	Considered a superior choice for certain applications like tobacco. [2]

Synthesis and Characterization: A Validated Protocol

The synthesis of N-substituted cyclohexanecarboxamides is a well-established process in organic chemistry, typically involving the formation of an amide bond. The following protocol

details a reliable method for synthesizing N-phenylcyclohexanecarboxamide, a representative analog, starting from cyclohexanecarboxylic acid. This self-validating system includes steps for purification and characterization to ensure the integrity of the final product.

Experimental Protocol: Synthesis of N-Phenylcyclohexanecarboxamide

Objective: To synthesize N-phenylcyclohexanecarboxamide via a two-step process involving the formation of an acyl chloride intermediate followed by amidation.

Materials:

- Cyclohexanecarboxylic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride
- Aniline
- Dichloromethane (DCM) (anhydrous)
- Pyridine or N,N-Dimethylformamide (DMF) (catalyst)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and magnetic stirrer

Step 1: Formation of Cyclohexanecarbonyl Chloride (Acyl Chloride Intermediate)

- **Rationale:** Conversion of the carboxylic acid to a more reactive acyl chloride is necessary for efficient reaction with the weakly nucleophilic aniline. Thionyl chloride is a common and effective reagent for this transformation.
- In a round-bottom flask under a fume hood, dissolve cyclohexanecarboxylic acid (1.0 eq) in anhydrous DCM.

- Add a catalytic amount of DMF.
- Slowly add thionyl chloride (1.2 - 1.5 eq) dropwise at 0°C (ice bath).[\[10\]](#)
- Allow the reaction to warm to room temperature and stir for 2-3 hours, or until gas evolution (SO₂ and HCl) ceases.
- Remove the solvent and excess thionyl chloride under reduced pressure (rotary evaporation) to yield the crude cyclohexanecarbonyl chloride. This intermediate is often used immediately in the next step without further purification.[\[10\]](#)

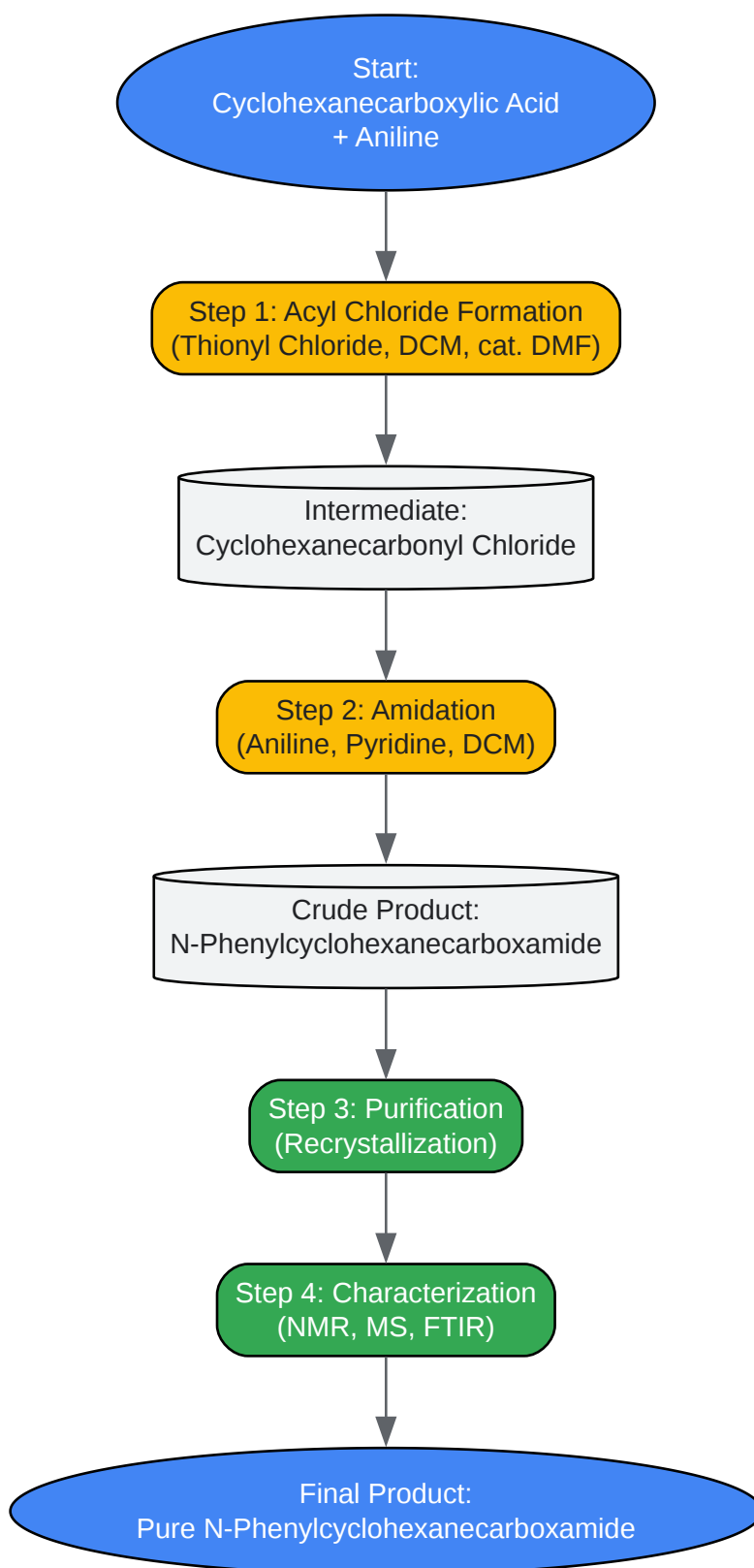
Step 2: Amidation with Aniline

- Rationale: The highly reactive acyl chloride readily reacts with the primary amine (aniline) to form the stable amide bond. A base like pyridine is used to neutralize the HCl byproduct generated during the reaction.
- Dissolve aniline (1.0 eq) and pyridine (1.1 eq) in anhydrous DCM in a separate flask at 0°C.
- Slowly add a solution of the crude cyclohexanecarbonyl chloride (from Step 1) in anhydrous DCM to the aniline solution.
- Stir the reaction mixture at room temperature for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to obtain the crude product.

Step 3: Purification and Characterization

- Rationale: Recrystallization is an effective method for purifying solid organic compounds, removing impurities and yielding a crystalline product. Spectroscopic analysis is essential to confirm the chemical structure and purity.

- Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).[\[11\]](#)
- Collect the crystals by vacuum filtration and dry them in a vacuum oven.
- Characterize the final product, N-phenylcyclohexanecarboxamide, using:
 - ^1H and ^{13}C NMR Spectroscopy: To confirm the molecular structure.
 - Mass Spectrometry (MS): To verify the molecular weight.
 - Fourier-Transform Infrared Spectroscopy (FTIR): To identify characteristic functional groups (e.g., N-H stretch, C=O stretch of the amide).



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Caption: General workflow for the synthesis and validation of an N-substituted cyclohexanecarboxamide.

Quantifying the Cool: Evaluation Methodologies

Assessing the efficacy of a cooling agent is a multi-faceted process that combines objective in vitro data with subjective human sensory perception.

Protocol A: In Vitro TRPM8 Activation Assay

This protocol provides a quantitative measure of a compound's ability to activate the TRPM8 channel. It relies on a cell line (e.g., HEK293) engineered to express the human TRPM8 receptor and a fluorescent calcium indicator.

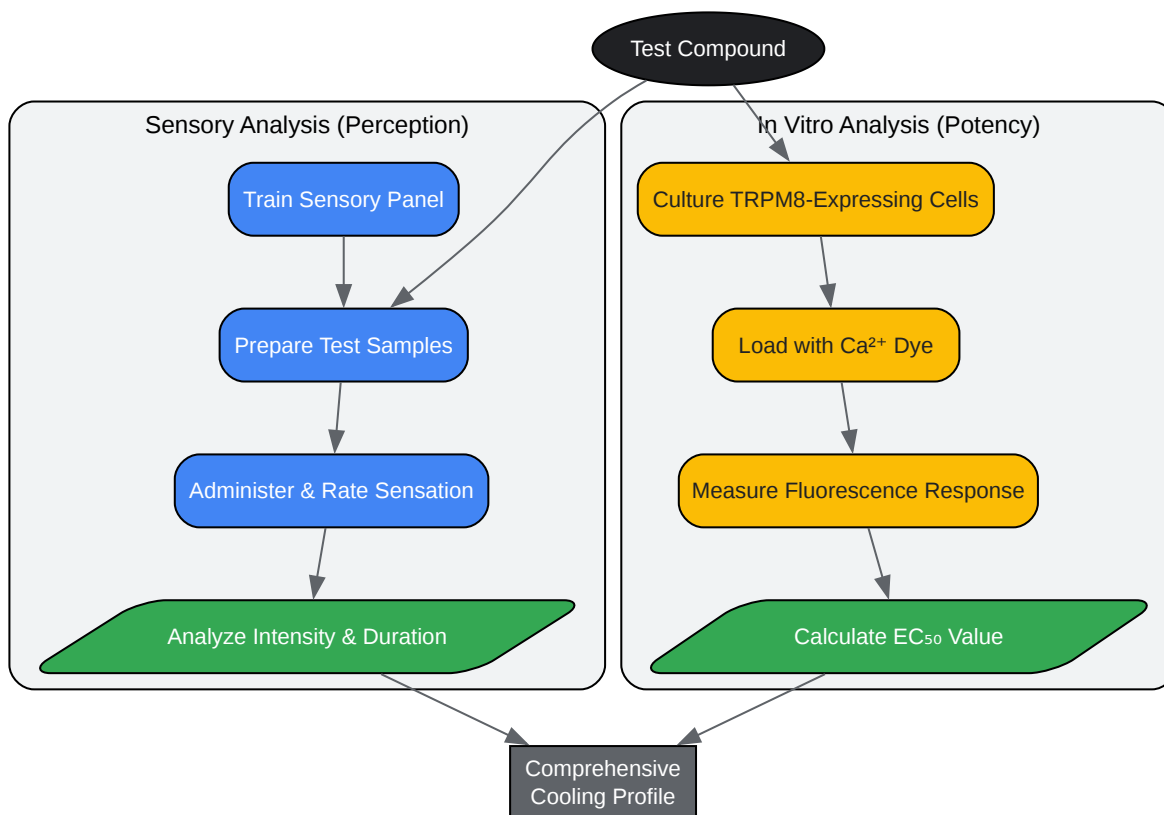
- **Causality:** The influx of Ca^{2+} through an activated TRPM8 channel is a direct measure of its agonistic activity. The intensity of fluorescence from a Ca^{2+} -sensitive dye is proportional to the intracellular Ca^{2+} concentration, thus providing a quantifiable readout of channel activation.^[12]
- **Cell Culture:** Culture HEK293 cells stably expressing human TRPM8 in an appropriate medium.
- **Cell Plating:** Plate the cells in a 96-well black-walled, clear-bottom plate and grow to ~90% confluency.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM or Fura-2 AM) according to the manufacturer's protocol.
- **Compound Preparation:** Prepare serial dilutions of the test compound (e.g., WS-3) and a reference compound (e.g., menthol) in a physiological buffer.
- **Fluorescence Measurement:** Use a fluorescence plate reader to measure the baseline fluorescence. Add the compound solutions to the wells and immediately begin recording the change in fluorescence intensity over time.
- **Data Analysis:** For each concentration, calculate the peak fluorescence response. Plot the dose-response curve and fit it using a four-parameter logistic equation to determine the EC_{50} .

(half-maximal effective concentration). A lower EC₅₀ value indicates higher potency.

Protocol B: Human Sensory Panel Evaluation

While in vitro assays provide potency data, they cannot capture the nuances of the human sensory experience, such as cooling location, onset speed, and duration. A trained sensory panel is the gold standard for this assessment.

- **Trustworthiness:** This protocol is self-validating through the use of a reference standard (menthol), trained panelists to ensure consistency, and randomized, double-blind procedures to eliminate bias.
- **Panelist Recruitment and Training:** Recruit 10-15 healthy, non-smoking volunteers. Train them to identify and rate the intensity of cooling sensations using a standardized scale (e.g., a Labeled Magnitude Scale from 0 "No Sensation" to 100 "Strongest Imaginable Sensation").
- **Sample Preparation:** Prepare solutions of the test compounds and a menthol reference at various concentrations in a neutral base (e.g., water, ethanol/water, or a simple lotion).
- **Evaluation Procedure:**
 - Panelists rinse their mouths with water to cleanse the palate.
 - A measured amount of the test sample is administered (e.g., swished in the mouth for 30 seconds and expectorated, or applied to the skin).
 - Panelists rate the perceived cooling intensity at specific time intervals (e.g., 0, 1, 2, 5, 10, 20, 30 minutes).
- **Data Analysis:** Plot the average intensity ratings over time for each compound to create cooling profiles. Key metrics include peak intensity (I_{max}), time to peak intensity (T_{max}), and duration of cooling.



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